

# 3-Chloroquinoline molecular structure and formula

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## Compound of Interest

Compound Name: 3-Chloroquinoline

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An In-depth Technical Guide to **3-Chloroquinoline**: Molecular Structure, Properties, and Applications

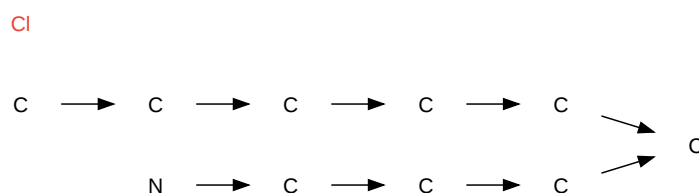
## Introduction

**3-Chloroquinoline** is a heterocyclic aromatic organic compound that belongs to the quinoline family. It is characterized by a quinoline structure with a chlorine atom substituted at the 3-position. This compound serves as a crucial building block and intermediate in the synthesis of a wide array of more complex molecules, particularly in the fields of medicinal chemistry and materials science.<sup>[1][2]</sup> Its derivatives have demonstrated a broad spectrum of biological activities, including antimalarial, anticancer, antibacterial, antiviral, and anti-inflammatory properties, making it a significant scaffold in drug discovery and development.<sup>[1][2][3][4]</sup> This guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, characterization, and applications of **3-chloroquinoline** for researchers, scientists, and professionals in drug development.

## Molecular Structure and Formula

The chemical formula for **3-Chloroquinoline** is  $C_9H_6ClN$ .<sup>[1][5][6][7][8][9]</sup> The molecule consists of a bicyclic heteroaromatic ring system where a benzene ring is fused to a pyridine ring. A chlorine atom is attached to the carbon at the 3-position of the quinoline ring.

Structural Representation:



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Caption: Molecular structure of **3-Chloroquinoline**.

## Physicochemical Properties

A summary of the key quantitative data for **3-chloroquinoline** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	612-59-9	[1][5][6][8]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> ClN	[1][5][6][7][8]
Molecular Weight	163.61 g/mol	[5][6][7][8][9]
Appearance	Colorless to light yellow liquid or yellow crystalline solid	[1][5][8][10]
Boiling Point	95 °C at 2 Torr	[8][10]
Density (Predicted)	1.270 ± 0.06 g/cm <sup>3</sup>	[8][10]
pKa (Predicted)	2.56 ± 0.11	[1][8][10]
Storage Temperature	Room Temperature, sealed in dry conditions	[1][5][8][10][11]

## Experimental Protocols

### Synthesis of 3-Chloroquinoline

Several synthetic routes for **3-chloroquinoline** have been reported. A common laboratory-scale synthesis involves the reaction of indole with a source of dichlorocarbene.

## Protocol: Synthesis from Indole

This method is based on the reaction of indole with chloroform and aqueous sodium hydroxide in the presence of a phase-transfer catalyst.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve indole in chloroform.
- **Catalyst Addition:** Add a phase-transfer catalyst, such as benzyltriethylammonium chloride, to the mixture.<sup>[12]</sup>
- **Base Addition:** While stirring vigorously, slowly add a concentrated aqueous solution of sodium hydroxide (e.g., 50% w/v). The reaction is typically carried out at room temperature.<sup>[12]</sup>
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, separate the organic and aqueous layers. Wash the organic layer with water and then with brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure **3-chloroquinoline**.



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Caption: General workflow for the synthesis of **3-Chloroquinoline**.

## Spectroscopic Characterization

The structural confirmation of synthesized **3-chloroquinoline** is typically achieved through standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons on the quinoline ring system. The chemical shifts and coupling patterns provide information about the substitution pattern.
  - $^{13}\text{C}$  NMR: The carbon NMR spectrum will display distinct signals for each of the nine carbon atoms in the molecule, confirming the carbon framework.
- Infrared (IR) Spectroscopy: The IR spectrum is used to identify the functional groups present. Characteristic peaks for C-H stretching of the aromatic ring, C=C and C=N stretching vibrations of the quinoline core, and the C-Cl stretching frequency would be expected.

- **Mass Spectrometry (MS):** Mass spectrometry is employed to determine the molecular weight of the compound. The mass spectrum will show a molecular ion peak ( $M^+$ ) and a characteristic isotopic pattern ( $M+2$ ) due to the presence of the chlorine atom, confirming the elemental composition.

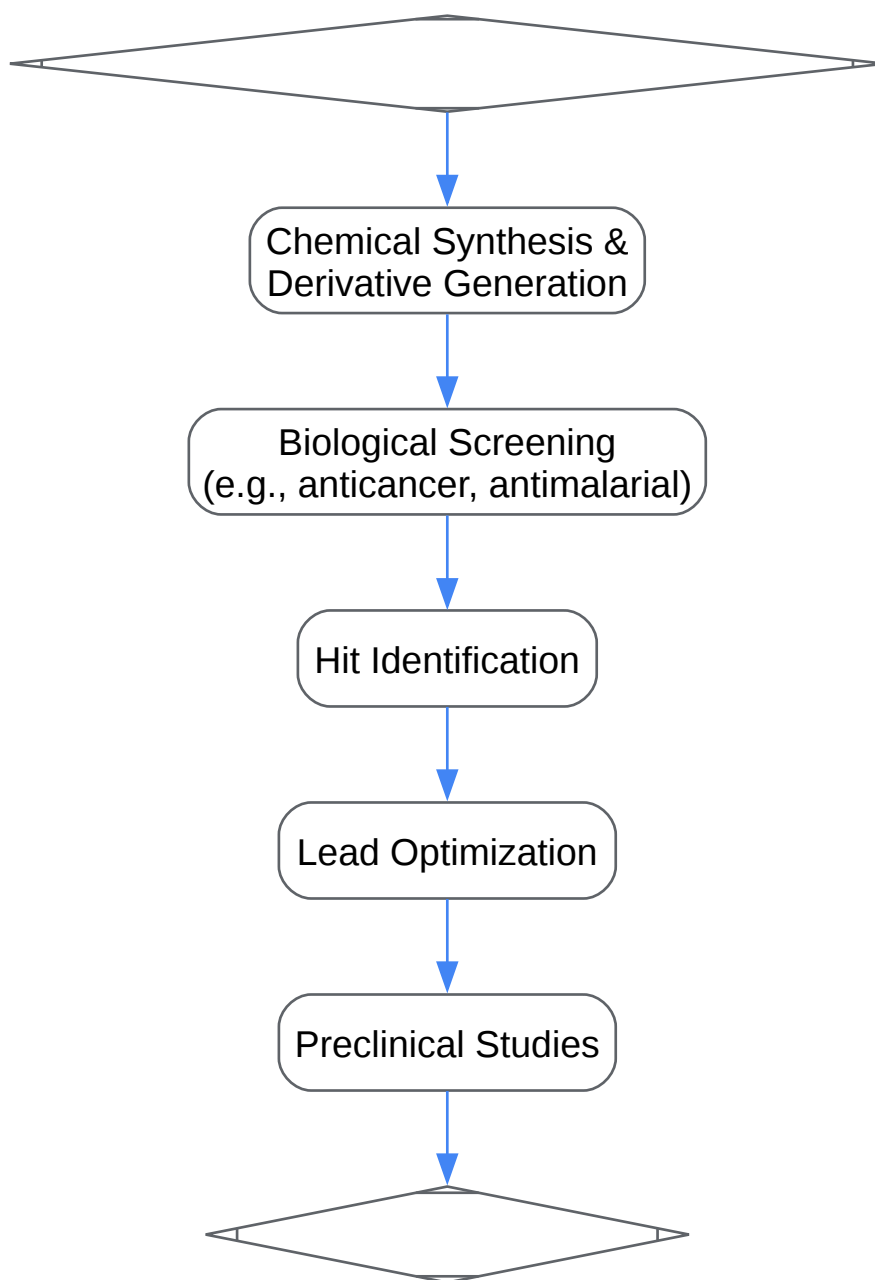
## Chemical Reactivity and Applications in Drug Development

**3-Chloroquinoline** is a versatile intermediate that undergoes various chemical transformations, making it a valuable precursor for the synthesis of biologically active compounds.<sup>[2]</sup>

- **Nucleophilic Substitution:** The chlorine atom at the 3-position can be displaced by various nucleophiles, allowing for the introduction of different functional groups.
- **Reduction:** The quinoline ring can be reduced to yield 3-chloro-1,2,3,4-tetrahydroquinoline.<sup>[2]</sup>
- **Coupling Reactions:** It can participate in various metal-catalyzed cross-coupling reactions to form C-C or C-N bonds.

The **3-chloroquinoline** scaffold is a key component in numerous compounds with significant therapeutic potential.

- **Antimalarial Agents:** Chloroquine, a well-known antimalarial drug, is a 4-aminoquinoline derivative. The chloroquinoline core is essential for its activity, which involves inhibiting heme polymerase in the malaria parasite.<sup>[2][13]</sup>
- **Anticancer Activity:** Derivatives of **3-chloroquinoline** have been investigated for their anticancer properties. Some of these compounds are believed to exert their effects by targeting enzymes involved in cancer cell proliferation, such as topoisomerase II $\beta$  and DNA gyrase B.<sup>[2][3]</sup>
- **Antibacterial and Antifungal Properties:** The compound has been utilized as a building block for synthesizing agents with antibacterial and antifungal activities.<sup>[1]</sup>
- **Anti-HIV Activity:** Certain chloro-substituted quinolines have shown potential as anti-HIV agents by inhibiting the HIV reverse transcriptase enzyme.<sup>[2]</sup>



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Caption: Role of **3-Chloroquinoline** in a drug discovery workflow.

## Safety Information

**3-Chloroquinoline** is associated with several hazards and should be handled with appropriate safety precautions.

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).[5][8]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[5][8]

## Conclusion

**3-Chloroquinoline** is a fundamentally important heterocyclic compound with a rich chemical profile and significant applications, particularly in the realm of drug discovery. Its molecular structure allows for diverse chemical modifications, leading to the development of novel therapeutic agents with a wide range of biological activities. A thorough understanding of its properties, synthesis, and reactivity is essential for researchers and scientists aiming to leverage this versatile scaffold for the creation of new and effective pharmaceuticals.

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